

Glycocholic Acid-d4 (CAS: 1201918-15-1): A

Technical Guide for Researchers

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Compound of Interest		
Compound Name:	Glycocholic acid-d4	
Cat. No.:	B593818	Get Quote

An In-depth Whitepaper for Researchers, Scientists, and Drug Development Professionals

Introduction

Glycocholic acid-d4 is the deuterium-labeled form of glycocholic acid, a primary conjugated bile acid.[1][2] In the body, glycocholic acid is synthesized in the liver through the conjugation of cholic acid with glycine.[2] It plays a crucial role in the emulsification and absorption of dietary fats and fat-soluble vitamins.[2][3] Beyond its digestive functions, glycocholic acid acts as a signaling molecule, modulating various metabolic pathways.[3] Glycocholic acid-d4 is primarily utilized as an internal standard in analytical chemistry, particularly for the accurate quantification of its endogenous, non-labeled counterpart, glycocholic acid, in biological matrices using mass spectrometry-based techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS).[3][4] The stable isotope label provides a distinct mass shift without significantly altering its chemical and physical properties, making it an ideal tool for correcting variations during sample preparation and analysis.[1]

Physicochemical Properties

A summary of the key physicochemical properties of **Glycocholic acid-d4** is presented below.



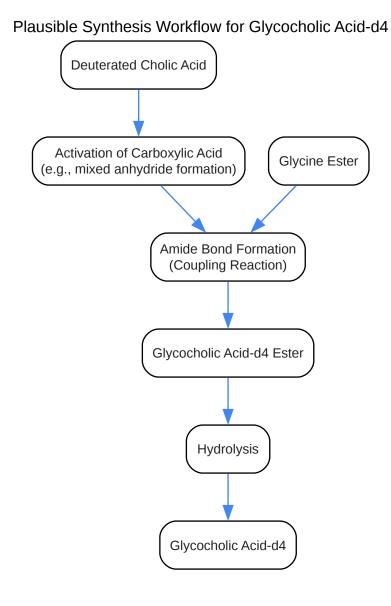
Property	Value	Source(s)
CAS Number	1201918-15-1	[3][4]
Molecular Formula	C26H39D4NO6	[3][4]
Formula Weight	469.7 g/mol	[3][4]
Appearance	Crystalline solid / Off-white solid	[1]
Purity	≥98%; ≥99% deuterated forms (d1-d4)	[1][3][4]
Solubility	DMF: 10 mg/mL, DMSO: 10 mg/mL, Ethanol: 1 mg/mL, DMSO:PBS (pH 7.2) (1:4): 0.2 mg/mL	[3][4]
Storage Temperature	-20°C	[1][3]
Stability	≥ 4 years at -20°C	[3]

Synthesis

While a detailed, step-by-step synthesis protocol for **Glycocholic acid-d4** is not readily available in the public domain, a plausible synthetic route involves the coupling of a deuterated cholic acid backbone with glycine.[1] The general process for synthesizing glycocholic acid, which can be adapted for the deuterated analog, involves the formation of a mixed anhydride of cholic acid, followed by aminolysis with a glycine ester, and subsequent hydrolysis to yield the final product.[5]

A general workflow for the synthesis is outlined below:





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Caption: Plausible synthesis workflow for **Glycocholic acid-d4**.

Biological Activity and Signaling Pathways

The biological effects of glycocholic acid are primarily mediated through the farnesoid X receptor (FXR) and the G protein-coupled bile acid receptor 1 (TGR5).[6] Understanding these pathways is crucial for researchers in drug development and metabolic disease. Glycocholic acid has been shown to reduce the expression of the gene encoding FXR and increase the expression of genes for the bile acid receptors TGR5 and S1PR2 in SNU-245 cells at a concentration of $1.6 \,\mu$ mol/ml.[3][4]



Foundational & Exploratory

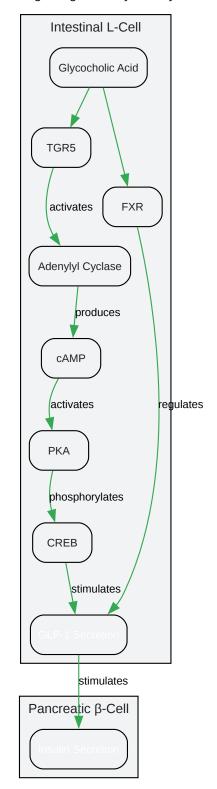
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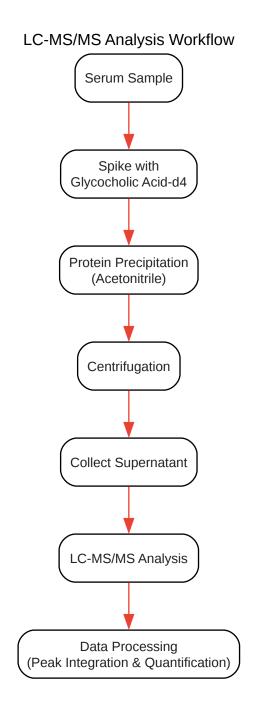
The activation of FXR and TGR5 by bile acids like glycocholic acid plays a critical role in regulating glucose, lipid, and energy metabolism.[6] TGR5 activation stimulates the secretion of glucagon-like peptide-1 (GLP-1), which in turn promotes insulin secretion.[6][7]

A simplified diagram of these signaling pathways is presented below:



Simplified Signaling Pathways of Glycocholic Acid





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